

# Technical Support Center: Gold(V) Fluoride

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## Compound of Interest

Compound Name: *Gold fluoride*

Cat. No.: *B1233690*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with gold(V) fluoride ( $\text{AuF}_5$ ).

## Frequently Asked Questions (FAQs)

**Q1:** What is gold(V) fluoride and what are its basic properties?

Gold(V) fluoride, with the chemical formula  $\text{Au}_2\text{F}_{10}$ , is a fluoride compound that features gold in its highest known oxidation state.<sup>[1][2]</sup> It is a red, unstable solid.<sup>[2]</sup> In the solid state, it has a dimeric structure ( $\text{Au}_2\text{F}_{10}$ ) with octahedrally coordinated gold atoms.<sup>[2][3]</sup> In the gas phase, it exists as a mixture of dimers and trimers.<sup>[2][3]</sup> It is recognized as the strongest known Lewis acid and fluoride ion acceptor, even surpassing antimony pentafluoride.<sup>[2][4]</sup>

**Q2:** What is the primary decomposition pathway for gold(V) fluoride?

Gold(V) fluoride is thermally unstable and decomposes at 60 °C (140 °F).<sup>[2][5][6]</sup> The primary decomposition product is typically gold(III) fluoride ( $\text{AuF}_3$ ).<sup>[7][8]</sup>

**Q3:** How does gold(V) fluoride behave in the presence of hydrogen fluoride (HF)?

While gold(V) fluoride dissolves in hydrogen fluoride, these solutions are unstable and will decompose.<sup>[1][2][9]</sup> The decomposition in HF yields gold(III) fluoride ( $\text{AuF}_3$ ) and liberates fluorine gas ( $\text{F}_2$ ).<sup>[4]</sup>

**Q4:** What are the main safety hazards associated with gold(V) fluoride?

Gold(V) fluoride is a corrosive and toxic compound.<sup>[2]</sup> Due to its high reactivity and the liberation of toxic fluorine gas upon decomposition, it must be handled with extreme caution in a well-ventilated fume hood, using appropriate personal protective equipment (PPE).

## Quantitative Data Summary

The following table summarizes key quantitative data for gold(V) fluoride.

Property	Value	Citations
Chemical Formula	$\text{Au}_2\text{F}_{10}$ (dimer in solid state)	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	291.959 g/mol	<a href="#">[2]</a>
Appearance	Red solid	<a href="#">[2]</a>
Decomposition Temperature	60 °C (333 K)	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Sublimation Point	80 °C (353 K)	<a href="#">[5]</a>
Standard Enthalpy of Formation ( $\Delta_fH^\circ$ )	-473.4 kJ/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Gas Phase Composition	82% Dimer ( $\text{Au}_2\text{F}_{10}$ ), 18% Trimer	<a href="#">[2]</a> <a href="#">[3]</a>

## Troubleshooting Guide

Issue 1: Premature decomposition of  $\text{AuF}_5$  sample at room temperature.

- Possible Cause: Contamination with moisture or impurities. Gold(V) fluoride is extremely reactive and hygroscopic. Reaction with water can lead to rapid decomposition.
- Solution: Ensure all handling and storage are performed under a strictly inert and anhydrous atmosphere (e.g., a dry nitrogen or argon glovebox). Use thoroughly dried glassware and solvents.

Issue 2: The appearance of unexpected byproducts in the decomposition reaction.

- Possible Cause: If synthesizing  $\text{AuF}_5$  from a precursor like dioxygenyl hexafluoroaurate ( $\text{O}_2\text{AuF}_6$ ), incomplete decomposition or side reactions can occur. For instance, some  $\text{O}_2\text{AuF}_6$  may reform on the surface during thermal decomposition.[7][8]
- Solution: Optimize the decomposition temperature and vacuum conditions as specified in the experimental protocol. A second sublimation can be performed to separate purer  $\text{AuF}_5$  from the less volatile  $\text{AuF}_3$  residue.[7][8]

Issue 3: Inconsistent results during characterization (e.g., Raman spectroscopy).

- Possible Cause: The sample may be a mixture of  $\text{AuF}_5$ ,  $\text{AuF}_3$ , and the precursor material (e.g.,  $\text{O}_2\text{AuF}_6$ ). Each of these species has a distinguishable Raman and mass spectrum.[7][8] Additionally,  $\text{AuF}_5$  prepared by double sublimation is often amorphous, which can affect crystallographic analysis.[7][8]
- Solution: Use multiple characterization techniques (Mass Spectrometry, Raman Spectroscopy) to identify the components of your sample. Refer to literature for the distinct spectra of  $\text{AuF}_5$ ,  $\text{AuF}_3$ , and potential precursors. Purify the  $\text{AuF}_5$  via sublimation to remove impurities.[7]

## Experimental Protocols

Protocol: Synthesis of Gold(V) Fluoride via Thermal Decomposition of Dioxygenyl Hexafluoroaurate ( $\text{O}_2\text{AuF}_6$ )

This protocol is based on established methods for preparing  $\text{AuF}_5$ .[1][7][8]

Objective: To synthesize  $\text{AuF}_5$  by thermally decomposing  $\text{O}_2\text{AuF}_6$  in a vacuum.

Materials:

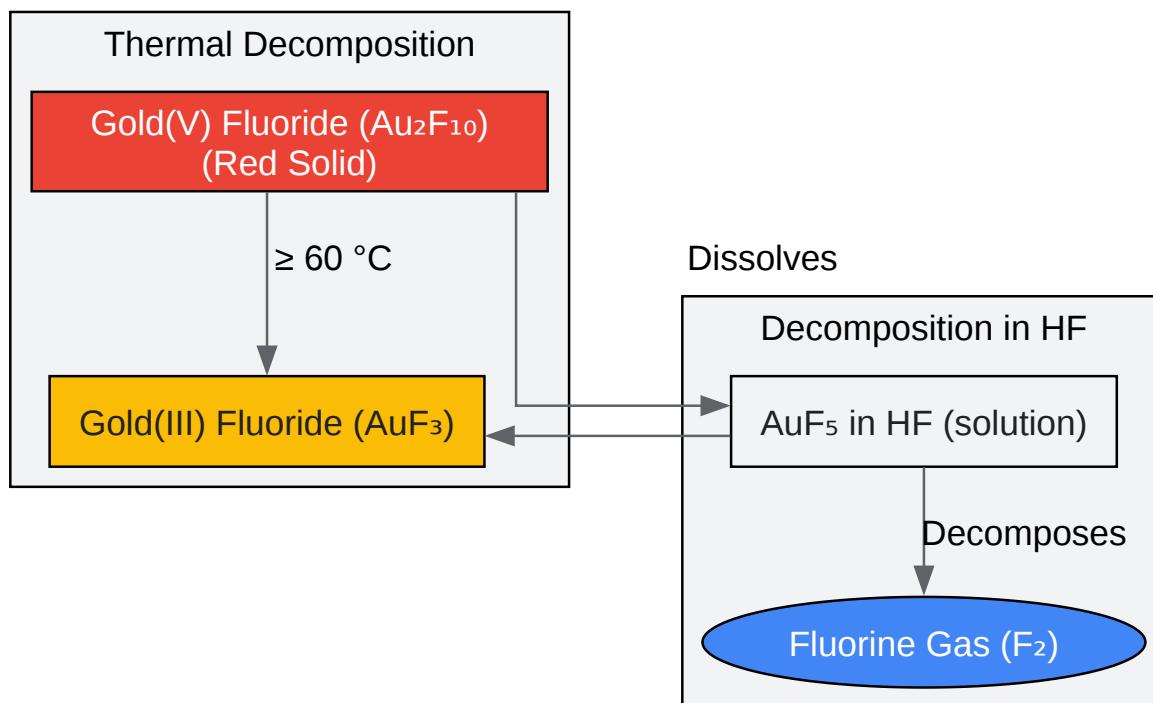
- Dioxygenyl hexafluoroaurate ( $\text{O}_2\text{AuF}_6$ )
- High-vacuum line
- Quartz or suitable inert material reaction vessel
- Heating mantle with temperature controller

- Cold trap (e.g., liquid nitrogen)

Methodology:

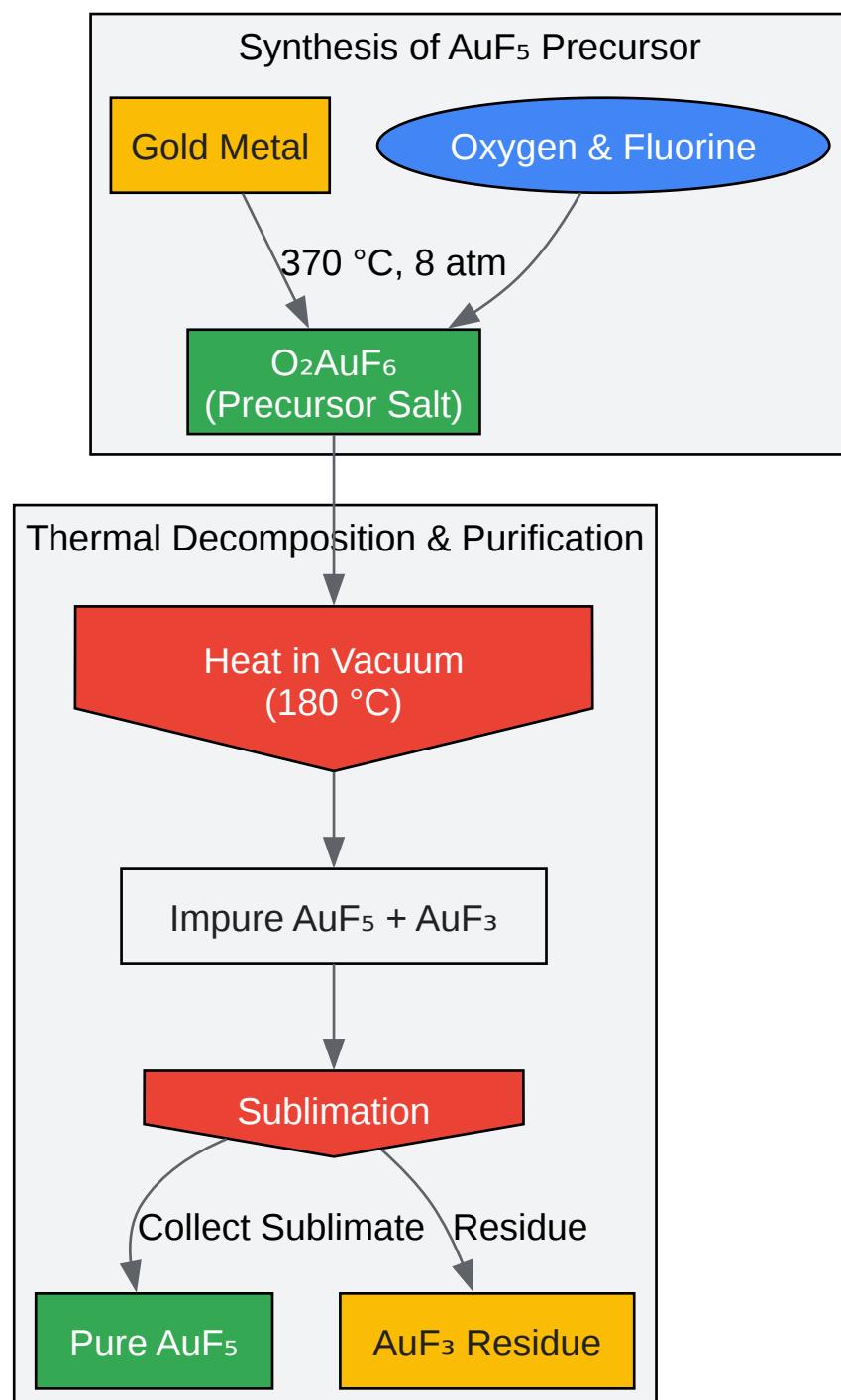
- Place the precursor,  $O_2AuF_6$ , into the reaction vessel under an inert atmosphere.
- Attach the vessel to a high-vacuum line and evacuate the system.
- Slowly heat the  $O_2AuF_6$  sample to 180 °C.[1] The salt will decompose, releasing  $AuF_5$ , oxygen ( $O_2$ ), and fluorine ( $F_2$ ).
  - Reaction:  $2 O_2AuF_6(s) \rightarrow Au_2F_{10}(s) + 2 O_2(g) + F_2(g)$ [1]
- The more volatile  $AuF_5$  will sublime and can be collected on a cold finger or in a cooler part of the apparatus. The less volatile  $AuF_3$  will remain as a residue.[7]
- To obtain higher purity  $AuF_5$ , a second sublimation can be performed, leaving behind the  $AuF_3$  decomposition product.[7][8]
- Once the reaction is complete, cool the apparatus to room temperature before carefully bringing the system back to atmospheric pressure with an inert gas.
- Handle the collected red  $AuF_5$  solid under strictly anhydrous and inert conditions.

## Visualizations



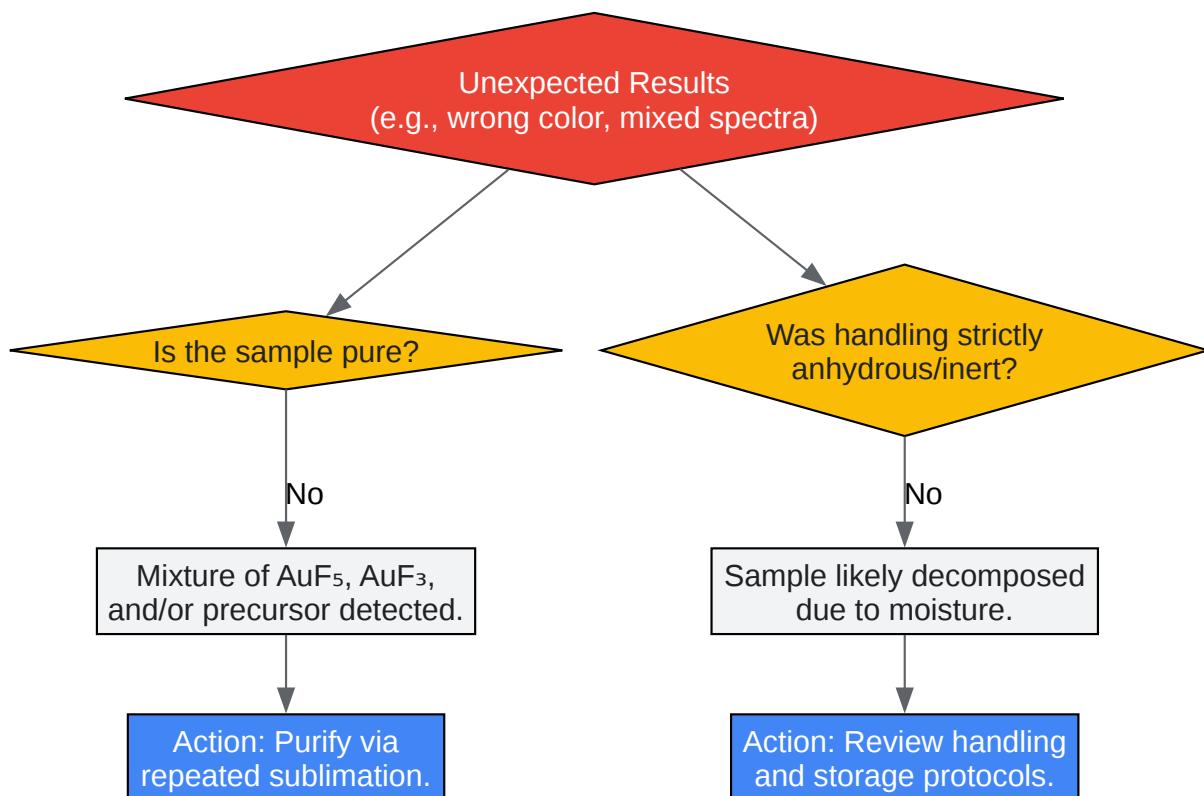
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Caption: Decomposition pathways of Gold(V) Fluoride.



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Caption: Experimental workflow for  $\text{AuF}_5$  synthesis.



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Caption: Troubleshooting logic for experimental issues.

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